

Technical Whitepaper: Safety, Handling, and Application of 3-(3-Fluorophenyl)cyclohexanone[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(3-Fluorophenyl)cyclohexanone

Cat. No.: B15243568

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Executive Summary

This technical guide provides a comprehensive analysis of **3-(3-Fluorophenyl)cyclohexanone** (CAS: 504411-52-3), a critical intermediate in medicinal chemistry.[1] Often utilized as a scaffold in the synthesis of analgesics and psychoactive agents, this compound features a fluorine substituent that enhances metabolic stability and lipophilicity—key parameters in drug design.

This document synthesizes safety data, handling protocols, and synthetic utility, designed for researchers and environmental health and safety (EHS) professionals. It moves beyond generic SDS templates to offer context-aware safety strategies grounded in the compound's specific chemical behavior.

Chemical Identity and Physicochemical Properties[1][2][3][4][5][6][7][8][9][10][11]

The 3-position substitution creates a chiral center, making this compound valuable for asymmetric synthesis. Researchers should be aware that unless specified as an enantiopure

grade, the material is typically supplied as a racemate.

Table 1: Substance Identification & Properties[1]

Parameter	Data
Chemical Name	3-(3-Fluorophenyl)cyclohexanone
CAS Number	504411-52-3
Molecular Formula	C ₁₂ H ₁₃ FO
Molecular Weight	192.23 g/mol
Physical State	Viscous liquid or low-melting solid (Grade dependent)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in Water
Structural Alert	-unsaturated ketone precursor (potential sensitizer)

Hazard Identification & Risk Assessment (GHS)[1]

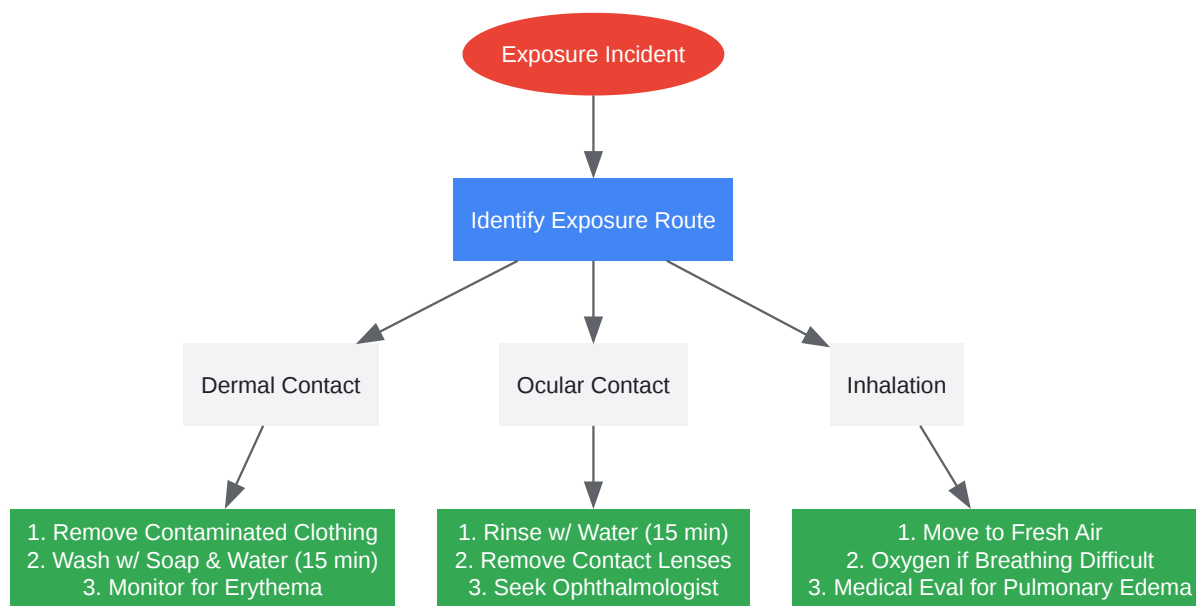
While specific toxicological data for the 3-isomer is limited compared to cyclohexanone, structural activity relationship (SAR) analysis with the 2- and 4-isomers (CAS 857872-72-1 and 40503-87-5) indicates a consistent hazard profile.[1]

Core Hazards[6]

- Skin & Eye Irritation (H315, H319): The ketone moiety combined with the lipophilic fluorophenyl ring facilitates dermal absorption and irritation.
- Respiratory Irritation (H335): Inhalation of mists or dusts (if solid) triggers mucosal inflammation.
- Thermal Decomposition: Fluorinated organics pose a specific risk of releasing Hydrogen Fluoride (HF) gas when heated to decomposition, requiring specialized firefighting protocols.

DOT Diagram 1: Emergency Response Decision Tree

A logical flow for immediate action upon exposure.



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Caption: Triage workflow for acute exposure events involving fluorinated cyclohexanones.

Safe Handling & Engineering Controls

Engineering Controls

- Ventilation: All open handling must occur within a certified chemical fume hood maintaining a face velocity of 80–100 fpm.
- Static Control: As a ketone, the potential for static discharge ignition exists.[2] Ground all glassware and transfer lines, especially when using non-polar solvents like hexanes during purification.

Personal Protective Equipment (PPE) Selection[1]

- Gloves: Nitrile rubber (0.11 mm) is sufficient for splash protection. For prolonged immersion or cleaning spills, use Silver Shield/4H laminates, as ketones can swell standard nitrile and

latex rapidly.

- Respiratory: If working outside a hood (not recommended) or handling large powder quantities, a P95 particulate respirator with an Organic Vapor (OV) cartridge is mandatory.

Synthesis & Experimental Utility

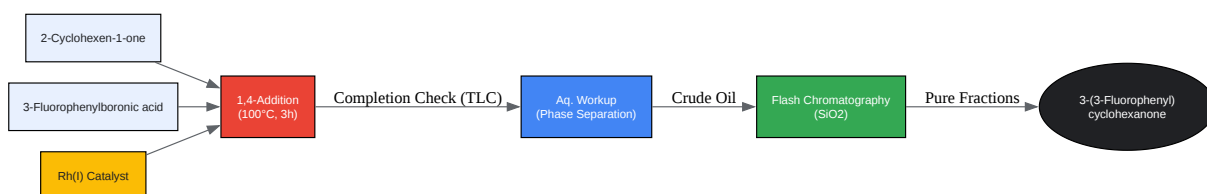
The primary synthetic route for **3-(3-Fluorophenyl)cyclohexanone** involves the Rhodium-catalyzed 1,4-conjugate addition of 3-fluorophenylboronic acid to 2-cyclohexen-1-one.^[1] This pathway is preferred over Grignard reagents to avoid 1,2-addition byproducts.^[1]

Protocol: Rh-Catalyzed Conjugate Addition

- Reagents: 2-Cyclohexen-1-one (1.0 eq), 3-Fluorophenylboronic acid (1.5 eq), [Rh(cod)Cl]₂ (3 mol%).
- Solvent: Dioxane/Water (10:1).
- Conditions: Heat to 100°C for 3 hours under Argon atmosphere.
- Workup: Extract with EtOAc, wash with brine, dry over MgSO₄.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

DOT Diagram 2: Synthesis Workflow

Visualizing the critical path and decision points in the synthesis.^[1]



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Caption: Catalytic cycle workflow for the selective synthesis of the target ketone.

Storage and Stability

- Shelf Life: 24 months if stored correctly.
- Conditions: Store at 2–8°C (refrigerated) under an inert atmosphere (Argon/Nitrogen).
- Incompatibilities:
 - Strong Oxidizers: Risk of fire.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Strong Bases: Can induce aldol condensation or polymerization of the ketone.
 - Reducing Agents: Borohydrides will reduce the ketone to the corresponding alcohol.

Disposal and Environmental Compliance

Do not dispose of via municipal drains. The fluorinated nature of the compound implies persistence.

- Collection: Collect in a dedicated "Non-Halogenated Organic" waste stream (unless F-content mandates Halogenated classification per local regulations—check specific incinerator acceptance criteria).
- Destruction: High-temperature incineration equipped with scrubbers to neutralize HF generation.

References

- PubChem. (n.d.).[\[6\]](#) 4-(3-Fluorophenyl)cyclohexanone Compound Summary. National Library of Medicine. Retrieved March 8, 2026, from [\[Link\]](#)[\[1\]](#)
- Molaid Chemicals. (2018). Synthesis and Catalytic Properties of **3-(3-fluorophenyl)cyclohexanone** (CAS 504411-52-3). Retrieved March 8, 2026, from [\[Link\]](#)[\[1\]](#)

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